

Technical Support Center: Concentrated Dimethyl Sulfide Borane (DMSB)

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Compound of Interest

Compound Name: Dimethyl sulfide borane

Cat. No.: B079340

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This guide provides essential information for the safe handling and storage of concentrated **Dimethyl sulfide borane** (BMS or DMSB). It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with concentrated **Dimethyl sulfide borane** (DMSB)?

A1: Concentrated DMSB is a hazardous material with several primary risks:

- **Flammability:** It is a highly flammable liquid and vapor.[1][2] Vapors can form explosive mixtures with air.[1]
- **Water Reactivity:** It reacts violently with water and moisture, releasing flammable hydrogen gas that may ignite spontaneously.[1][2][3][4]
- **Toxicity:** The compound can be harmful if ingested, inhaled, or absorbed through the skin.[1][5] Overexposure may cause irritation to the eyes, skin, and respiratory tract, and could potentially affect the central nervous system and liver.[1][6]
- **Corrosivity:** It can cause skin irritation and serious eye damage.[2][6]
- **Pressure Buildup:** Containers may develop pressure and should be opened carefully after venting.[3][5]

Q2: What are the proper storage conditions for DMSB?

A2: Proper storage is critical to maintain the stability and safety of DMSB. Key storage conditions include:

- Temperature: The recommended storage temperature is 2-8 °C in a refrigerator or designated flammables area.[1]
- Atmosphere: It must be handled and stored under an inert gas like nitrogen or argon to protect it from moisture and air.[1][2]
- Container: Keep the container tightly closed, carefully resealed after opening, and stored upright to prevent leakage.[1]
- Location: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][2]
- Incompatibilities: Keep DMSB away from incompatible materials such as water, acids, acid chlorides, alcohols, and oxidizing agents.[1][2]

Q3: What personal protective equipment (PPE) is required when handling DMSB?

A3: A comprehensive set of PPE is mandatory when working with DMSB:

- Eye and Face Protection: Tightly fitting chemical safety goggles or a face shield are essential.[6] Standard safety glasses are not sufficient. Do not wear contact lenses, as they can absorb irritants.[3]
- Skin Protection: Wear flame-retardant and antistatic protective clothing.[7] A lab coat is required.[5] Use gloves confirmed by the manufacturer to be compatible with DMSB.[1]
- Respiratory Protection: All handling of concentrated DMSB should be done inside a chemical fume hood to avoid inhaling the vapor, which has a strong, unpleasant stench.[2][5] If vapors or aerosols are generated, a NIOSH/MSHA-approved respirator with an appropriate filter (e.g., Type ABEK) is necessary.[5][7]
- Footwear: Wear safety footwear or rubber gumboots.[3]

Q4: How should I dispose of DMSB waste and contaminated materials?

A4: DMSB waste is hazardous and must be disposed of correctly. Small quantities of excess DMSB in a reaction can be carefully quenched (see Protocol 2). All waste, including quenched material and contaminated items (gloves, paper towels, etc.), should be collected in a suitable, closed container, properly labeled, and disposed of through an approved hazardous waste disposal plant. Do not empty into drains.[6]

Troubleshooting Guide

Problem 1: A white precipitate has formed in my bottle of DMSB.

- Possible Cause: This is likely due to exposure to moisture or air, causing the DMSB to decompose or react.
- Solution: Do not use the reagent. The presence of a precipitate indicates potential degradation and unpredictable reactivity. Dispose of the entire container according to your institution's hazardous waste procedures. To prevent this, always handle DMSB under a dry, inert atmosphere and ensure the container is sealed tightly after use.[1][2]

Problem 2: I observe a vigorous, uncontrolled release of gas during my reaction.

- Possible Cause: This is most likely hydrogen gas being evolved from the reaction of DMSB with an unintended water source (e.g., wet glassware, moist solvent) or another incompatible reagent.[1]
- Solution: If the reaction is small and contained within a fume hood, ensure the vessel is not sealed to avoid pressure buildup and allow the reaction to subside from a safe distance.[8] If the reaction is large or cannot be controlled, treat it as an emergency. Evacuate the immediate area, alert colleagues, and follow your laboratory's emergency procedures. Always use thoroughly oven-dried glassware and anhydrous solvents when working with DMSB.[8]

Problem 3: The odor of dimethyl sulfide is very strong in the lab, even when working in the fume hood.

- **Possible Cause:** This could indicate an inadequate fume hood draft, a leak in your experimental setup, or improper handling techniques during transfer. Dimethyl sulfide itself has a low boiling point (38 °C) and a very strong odor.[9]
- **Solution:** First, ensure your fume hood sash is at the proper height and the ventilation is working correctly. Check your apparatus for any leaks, particularly around septa and joints. When transferring the reagent, use a well-practiced syringe or cannula technique to minimize exposure (see Protocol 1). If the odor persists, a vent stream scrubber using activated carbon or an oxidizing solution can be implemented for large-scale operations, but care must be taken to first remove any diborane from the stream.[9]

Data Presentation

Parameter	Value	Reference
Chemical Formula	C ₂ H ₉ BS	[1]
Physical State	Colorless to yellow liquid	[1]
Boiling Point	~44 °C	[1][5]
Flash Point	-1 °C (30.2 °F) to 18 °C (64.4 °F)	[5][6]
Recommended Storage Temp.	2–8 °C	[1]
Primary Hazards	Highly flammable, water-reactive, toxic, irritant	[1][3][5]

Experimental Protocols

Protocol 1: Transfer of DMSB via Syringe under Inert Atmosphere

This protocol outlines the procedure for safely transferring DMSB from a Sure/Seal™ or similar container to a reaction flask.

Materials:

- Sure/Seal™ bottle of **Dimethyl sulfide borane**.

- Dry, nitrogen-flushed reaction flask with a rubber septum.
- Dry, nitrogen-flushed syringe and a long needle.
- Inert gas source (Nitrogen or Argon).

Procedure:

- Ensure all glassware is completely dry, having been oven-dried and cooled under an inert atmosphere.^[8]
- Set up the reaction flask under a positive pressure of inert gas.
- Puncture the septum on the DMSB Sure/Seal™ bottle with a needle connected to your inert gas line to equalize the pressure.
- Puncture the septum with the dry syringe needle and draw a small amount of inert gas into the syringe.
- Insert the needle tip below the surface of the liquid DMSB and slowly withdraw the desired volume.^[8]
- Withdraw a small bubble of inert gas into the syringe after drawing the liquid.
- Remove the syringe from the DMSB bottle. Invert the syringe and carefully expel the inert gas bubble to remove any air from the syringe dead space.
- Quickly insert the syringe needle into the septum of the reaction flask and slowly dispense the DMSB into the reaction mixture.^[8]
- Remove the syringe and rinse it immediately and carefully with an appropriate quenching solvent (e.g., methanol) inside a fume hood.

Protocol 2: Quenching a Reaction Containing Excess DMSB

This protocol provides a general method for safely neutralizing unreacted DMSB at the end of a reaction.

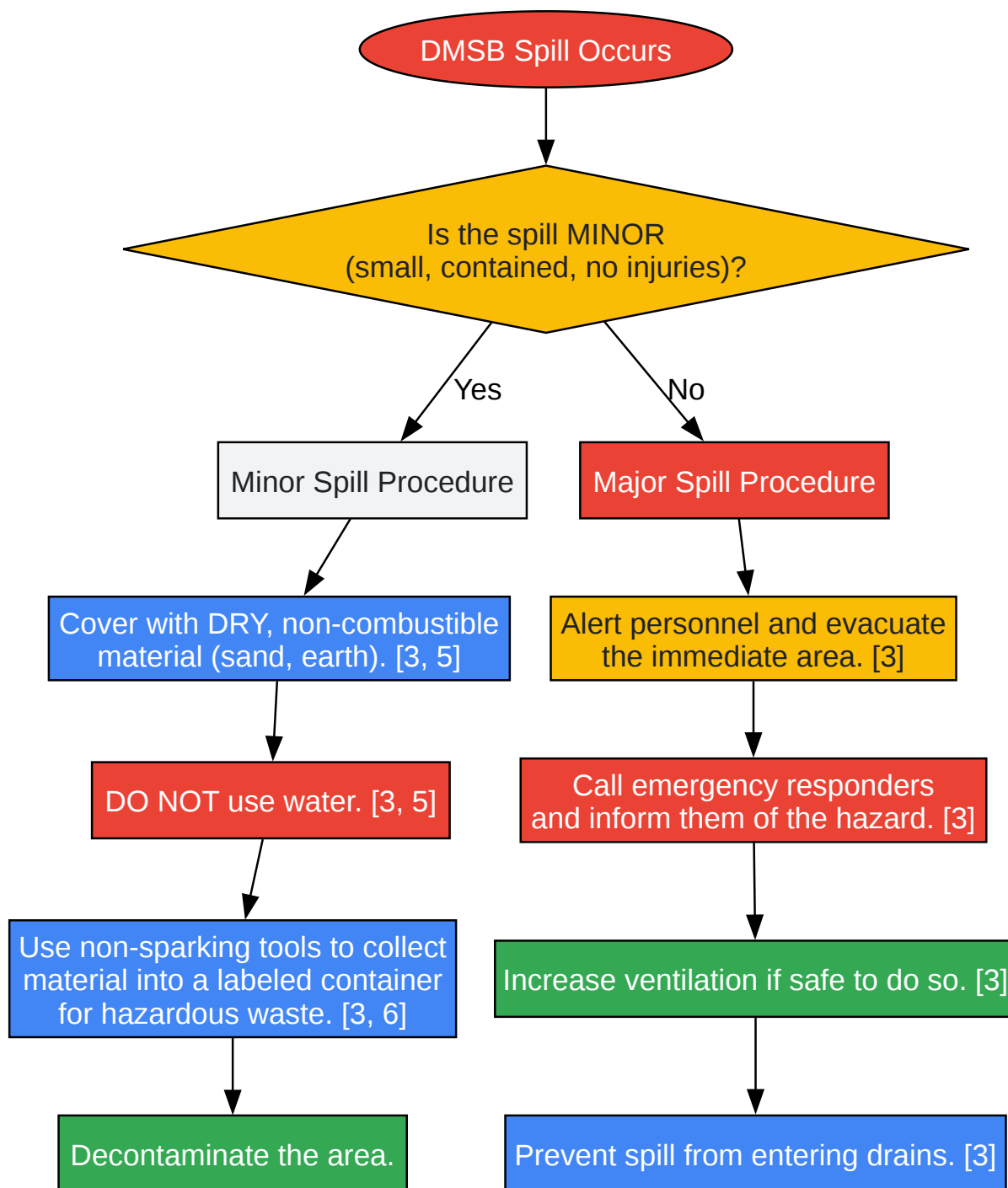
Materials:

- Reaction mixture with excess DMSB.
- Anhydrous Methanol (or another alcohol).
- Ice bath.
- Stir plate.

Procedure:

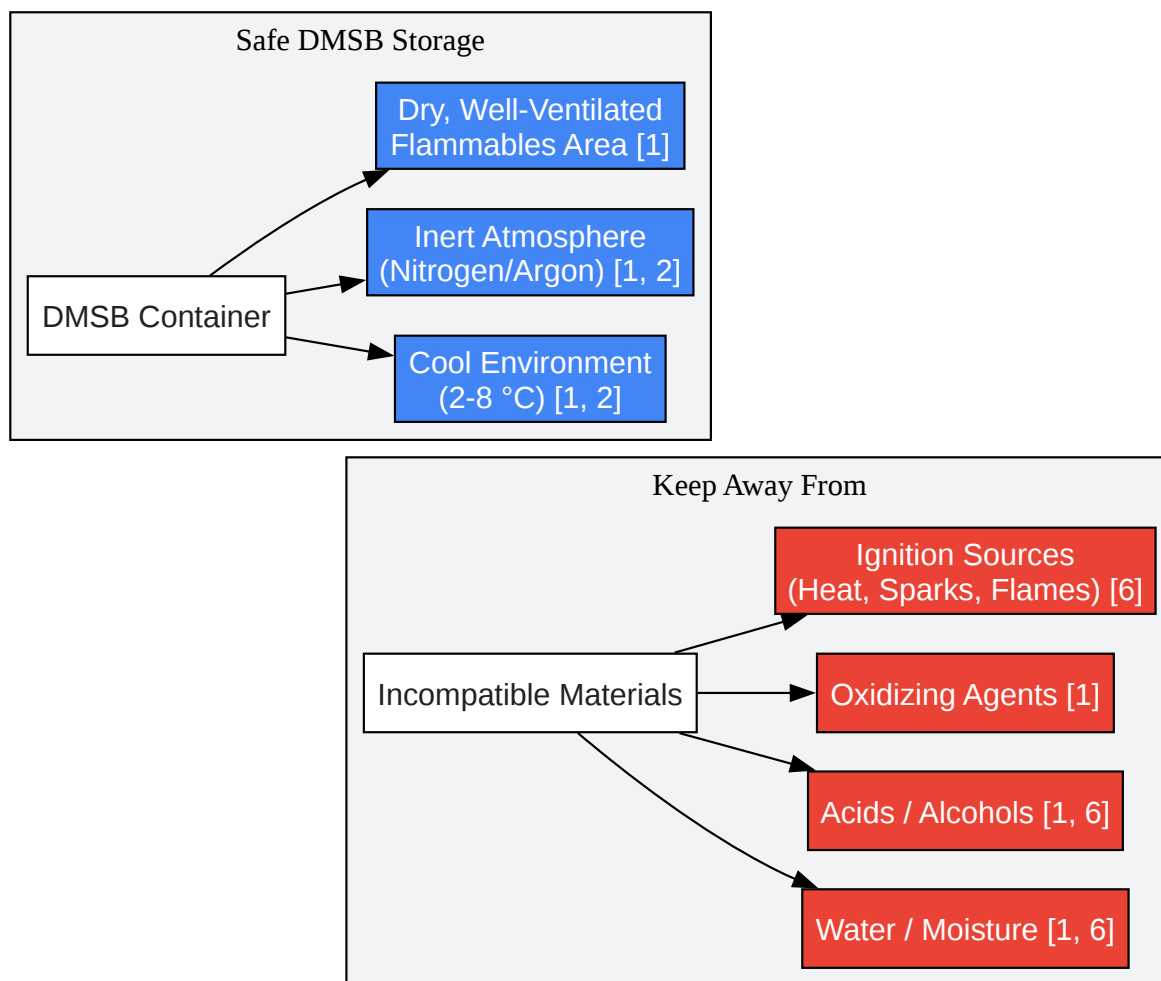
- At the conclusion of your reaction, cool the reaction flask to 0 °C using an ice bath.[8]
- While stirring vigorously, add anhydrous methanol slowly and dropwise.[8][9]
- You will observe the evolution of hydrogen gas. The rate of addition must be controlled to keep this gas evolution manageable and prevent excessive foaming or a dangerous exotherm.[8]
- Continue adding methanol until the gas evolution ceases.
- Allow the mixture to stir for an additional 15-30 minutes at 0 °C to ensure all residual borane is quenched.[8]
- The reaction mixture can now be further worked up, for example, by the slow addition of water or aqueous acid/base as required by your specific procedure.[8][10]

Visualizations



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Caption: Decision workflow for handling a **Dimethyl sulfide borane** (DMSB) spill.



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Caption: Logical relationships for the safe storage of DMSB.

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